

An In-depth Technical Guide to the Physical and Chemical Properties of Nothramycin

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Compound of Interest

Compound Name: **Nothramycin**

Cat. No.: **B1679981**

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Abstract

Nothramycin, a novel anthracycline antibiotic, has demonstrated notable anti-mycobacterial activity. Isolated from the fermentation broth of *Nocardia* sp. MJ896-43F17, a strain closely related to *Nocardia brasiliensis*, this compound presents a promising scaffold for further investigation in the development of new therapeutic agents. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Nothramycin**, including its molecular characteristics and spectral data. Furthermore, it outlines the experimental protocols for its isolation and purification and discusses its presumed mechanism of action based on its classification as an anthracycline.

Physicochemical Properties

Nothramycin is a complex organic molecule with the molecular formula $C_{30}H_{37}NO_{11}$. Its molecular weight has been determined to be 587.61 g/mol. As a member of the anthracycline class, it possesses a characteristic tetracyclic quinone structure linked to a sugar moiety. While specific experimental data for melting point and solubility are not publicly available in detail, general solubility characteristics of anthracyclines suggest it is likely soluble in polar organic solvents such as dimethyl sulfoxide (DMSO) and methanol.

Property	Value	Source
Molecular Formula	$C_{30}H_{37}NO_{11}$	MedchemExpress
Molecular Weight	587.61 g/mol	MedchemExpress
CAS Number	205752-47-2	MedchemExpress
Appearance	Not explicitly reported	-
Melting Point	Not explicitly reported	-
Solubility	Not explicitly reported	-

Spectral Data

The structural elucidation of **Nothramicin** was accomplished through various spectroscopic methods. While the complete raw spectral data is detailed in the primary literature, this guide summarizes the key expected features based on its chemical class.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- 1H NMR: The proton NMR spectrum of **Nothramicin** is expected to be complex, exhibiting signals corresponding to the aromatic protons of the anthracycline core, methoxy groups, and the various protons of the sugar moiety.
- ^{13}C NMR: The carbon NMR spectrum would show a significant number of signals, including those for the carbonyl carbons of the quinone system, the aromatic carbons, and the carbons of the sugar component.

2.2. Infrared (IR) Spectroscopy

The IR spectrum of **Nothramicin** would likely display characteristic absorption bands for the following functional groups:

- Hydroxyl (-OH) groups, appearing as a broad band.
- Carbonyl (C=O) groups of the quinone, as strong absorptions.
- Aromatic C=C stretching vibrations.

- C-O stretching vibrations from the ether linkages and hydroxyl groups.
- N-H stretching if a primary or secondary amine is present in the sugar moiety.

2.3. Mass Spectrometry (MS)

High-resolution mass spectrometry would confirm the molecular weight and elemental composition of **Nothramycin**. The fragmentation pattern would provide valuable information about the structure, including the masses of the aglycone and the sugar components.

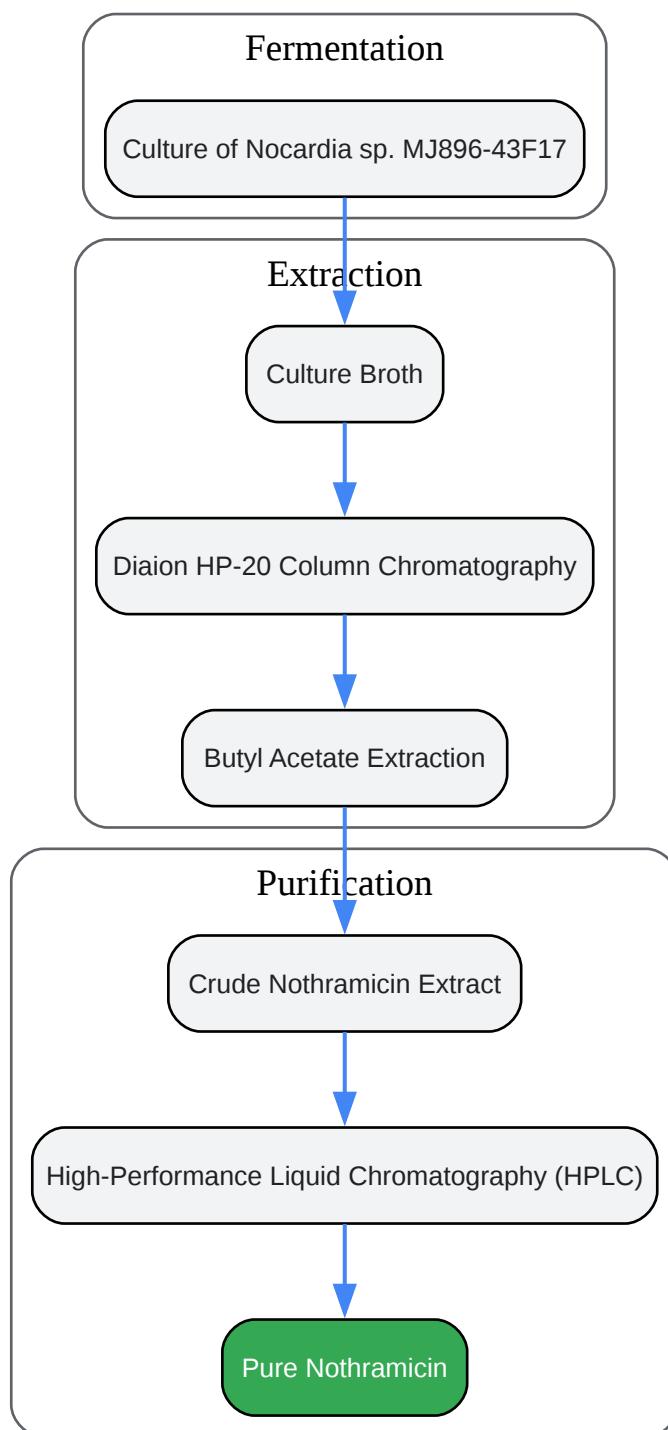
2.4. Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **Nothramycin**, characteristic of anthracyclines, is expected to show distinct absorption maxima in the visible and ultraviolet regions, attributable to the electronic transitions within the chromophoric anthraquinone core.

Experimental Protocols

3.1. Isolation and Purification of **Nothramycin**

The following protocol is based on the methodology described for the isolation of **Nothramycin** from the culture broth of *Nocardia* sp. MJ896-43F17.



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*Isolation and Purification Workflow for **Nothramycin**.*

Methodology:

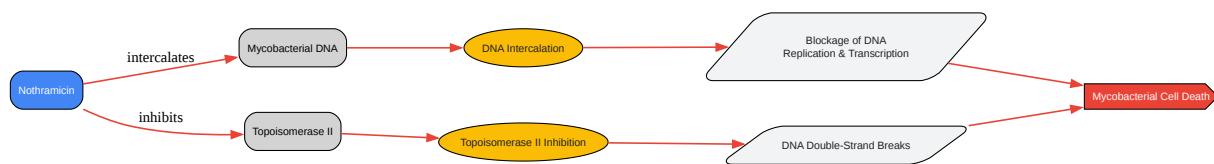
- Fermentation: *Nocardia* sp. MJ896-43F17 is cultured in a suitable fermentation medium to produce **Nothramicin**.
- Initial Extraction: The culture broth is subjected to Diaion HP-20 column chromatography to adsorb the antibiotic.
- Solvent Extraction: The adsorbed compound is then eluted and extracted with butyl acetate.
- Purification: The crude extract is purified by High-Performance Liquid Chromatography (HPLC) to yield pure **Nothramicin**.

Mechanism of Action and Signaling Pathways

As an anthracycline antibiotic, the primary mechanism of action of **Nothramicin** is believed to involve the inhibition of key cellular processes in the target organism, particularly mycobacteria.

4.1. DNA Intercalation and Topoisomerase II Inhibition

Anthracyclines are well-known for their ability to intercalate into the DNA double helix. This insertion between base pairs disrupts DNA replication and transcription. Furthermore, they are known to inhibit the enzyme topoisomerase II. This enzyme is crucial for relieving torsional stress in DNA during replication. By stabilizing the topoisomerase II-DNA complex after the DNA has been cleaved, anthracyclines prevent the re-ligation of the DNA strands, leading to double-strand breaks and ultimately cell death.



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